

Application Notes & Protocols: Establishing a Mouse Model of Graves' Disease

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Compound of Interest

Compound Name: *n*-Propylthiouracil

Cat. No.: B15375403

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Audience: Researchers, scientists, and drug development professionals.

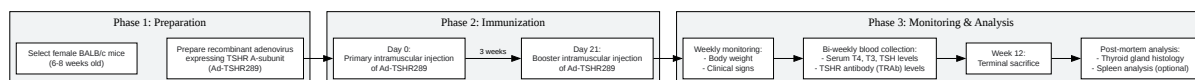
Introduction: Graves' disease is an autoimmune disorder characterized by the production of autoantibodies that stimulate the thyroid-stimulating hormone receptor (TSHR), leading to hyperthyroidism and goiter.[1][2][3] Animal models are indispensable tools for investigating the pathogenesis of Graves' disease and for the preclinical evaluation of novel therapeutic strategies.

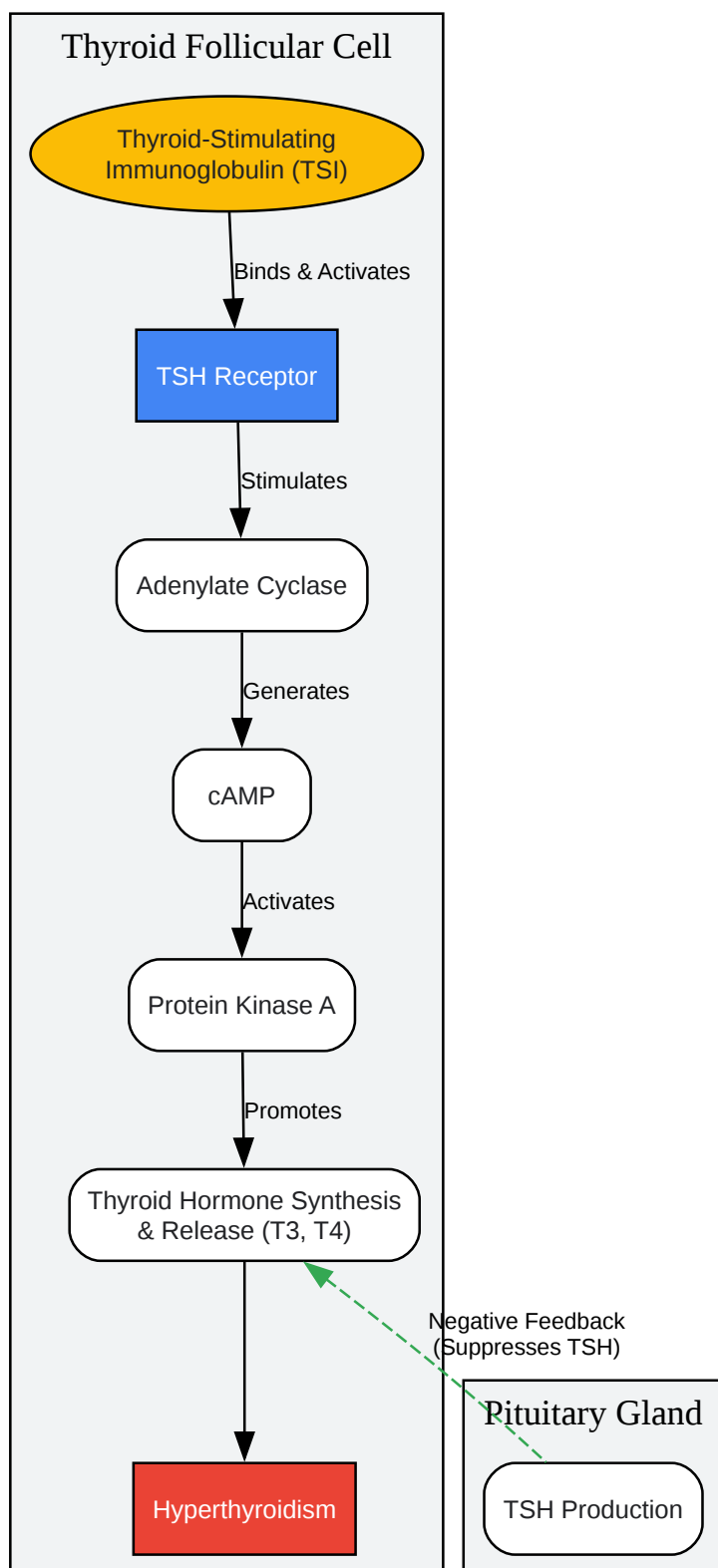
A common method for inducing Graves' disease in mice involves immunization with the human TSHR to break immune tolerance and elicit the production of pathogenic TSHR autoantibodies.[2][4] It is important to note that **n-Propylthiouracil** (PTU) is an antithyroid drug that induces hypothyroidism by inhibiting thyroid hormone synthesis.[5][6] Therefore, PTU is not used to establish a Graves' disease model but rather to create a model of hypothyroidism. This document provides a detailed protocol for the established method of inducing Graves' disease through TSHR immunization and, for clarity, also includes a protocol for inducing hypothyroidism using PTU.

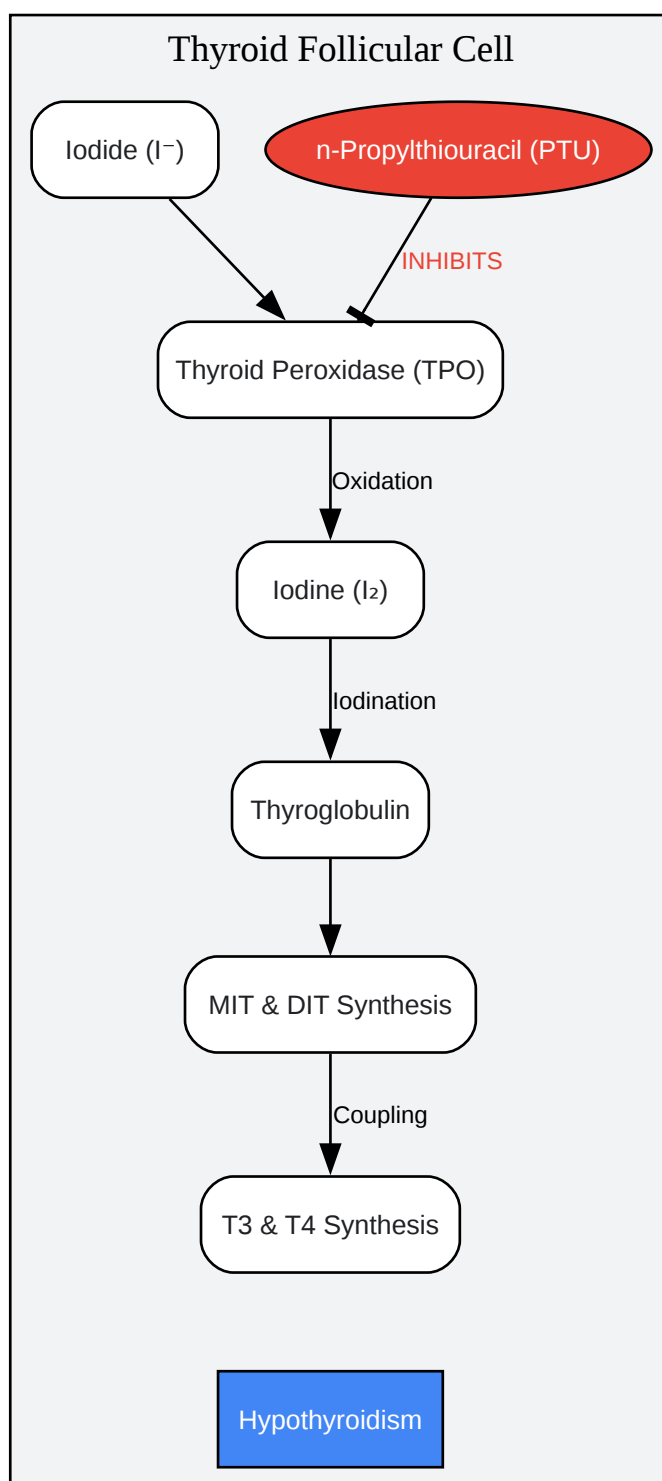
Part 1: Establishing a Mouse Model of Graves' Disease via TSHR Immunization

This is the standard and accepted method for creating an animal model that mimics the autoimmune hyperthyroidism seen in Graves' disease.

Experimental Workflow







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References

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